

"1-Chloro-2,2-difluoropropane" CAS number 420-99-5 properties

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Compound of Interest

Compound Name: 1-Chloro-2,2-difluoropropane

CAS No.: 420-99-5

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An In-depth Technical Guide to **1-Chloro-2,2-difluoropropane** (CAS 420-99-5)

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-Chloro-2,2-difluoropropane**, CAS number 420-99-5. It is intended for researchers, scientists, and professionals in drug development and synthetic chemistry who require detailed information on the properties, handling, and application of this versatile halogenated compound.

Introduction and Strategic Importance

1-Chloro-2,2-difluoropropane is a halogenated organic compound belonging to the hydrochlorofluorocarbon (HCFC) family, designated as HCFC-262ca.[1][2] Structurally, it consists of a propane backbone with a chlorine atom at the C1 position and two fluorine atoms at the C2 position.[3] While its classification as an HCFC carries environmental considerations due to its ozone-depleting potential, its true value in the laboratory lies in its utility as a specialized chemical intermediate.[4][5]

The compound serves as a valuable electrophilic building block in advanced synthetic organic chemistry.[6] The geminal difluoromethylene (-CF₂) group is a critical motif in medicinal chemistry, often used as a bioisostere for carbonyl or ether functionalities. Introducing this group can significantly modulate a molecule's lipophilicity, metabolic stability, and binding affinity, making **1-Chloro-2,2-difluoropropane** a key reagent for developing novel pharmacologically active compounds.[6]

Physicochemical and Computed Properties

The physical and chemical properties of **1-Chloro-2,2-difluoropropane** define its behavior in experimental settings. It is a volatile, colorless liquid at room temperature.[3] A summary of its key properties is presented below for quick reference.

Property	Value	Source(s)
CAS Number	420-99-5	[1][7]
Molecular Formula	C ₃ H ₅ ClF ₂	[3][7][8]
Molecular Weight	114.52 g/mol	[1][3][8]
Appearance	Colorless Liquid	[3]
Density	1.2023 g/cm ³ @ 20°C	[7][9]
Boiling Point	54-55 °C	[7][10]
Melting Point	-56.2 °C	[7]
Flash Point	-22 °C	[7][10]
Vapor Pressure	68.2 mmHg @ 25°C	[7][10]
Refractive Index	1.3495 - 1.3506	[7][10]
XLogP3 (Lipophilicity)	1.9	[1]

Molecular Structure and Spectroscopic Profile

Understanding the molecular structure is fundamental to predicting its reactivity and confirming its identity.

Caption: Molecular structure of **1-Chloro-2,2-difluoropropane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the primary technique for the structural elucidation of **1-Chloro-2,2-difluoropropane**.^[6] The distinct chemical environments of the hydrogen and fluorine nuclei provide a clear spectral signature.

- ¹H NMR: Experimental data shows two primary signals corresponding to the chloromethyl (-CH₂Cl) and methyl (-CH₃) protons.
 - -CH₂Cl protons (A): ~3.66 ppm^[11]
 - -CH₃ protons (B): ~1.76 ppm^[11]
- ¹⁹F NMR: The two equivalent fluorine atoms produce a single signal.
 - -CF₂- fluorine (X): ~-94.90 ppm (relative to CFCI₃)^[11]
- Spin-Spin Coupling: The interaction between the proton and fluorine nuclei provides crucial connectivity information.
 - J(A,X) coupling constant: 11.41 Hz^[11]
 - J(B,X) coupling constant: 17.92 Hz^[11]

Other analytical techniques such as Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Raman Spectroscopy are also used for characterization, with reference spectra available in chemical databases.^[11]

Chemical Reactivity and Synthetic Pathways

The chemical behavior of **1-Chloro-2,2-difluoropropane** is dominated by the halogen substituents. The electron-withdrawing fluorine atoms influence the stability of adjacent bonds, while the chlorine atom serves as an effective leaving group.^{[3][6]}

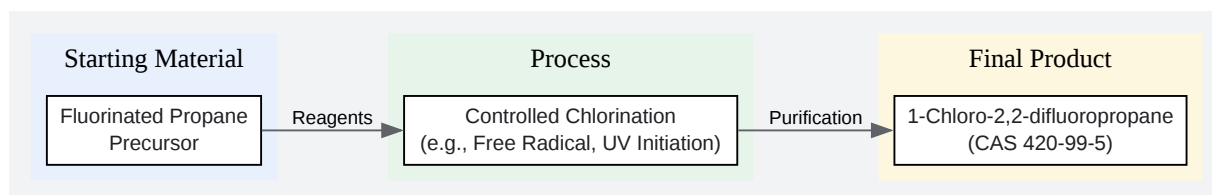
- Nucleophilic Substitution: The C-Cl bond is susceptible to attack by nucleophiles, allowing for the substitution of the chlorine atom. This is a primary pathway for incorporating the 2,2-

difluoropropyl moiety into larger molecules.[6]

- **Elimination Reactions:** In the presence of a strong, non-nucleophilic base, the compound can undergo dehydrochlorination to yield unsaturated fluorinated products.[6]
- **Radical Reactions:** The C-H bonds can undergo free-radical substitution, though the high electronegativity of the gem-difluoro group influences the regioselectivity of such reactions.
[6]

Conceptual Synthesis Workflow

The synthesis of **1-Chloro-2,2-difluoropropane** typically involves the controlled halogenation of a suitable propane precursor. This process requires careful management of reaction conditions to achieve the desired isomer with high selectivity, often employing a free-radical mechanism initiated by UV light.[6]



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Caption: Conceptual workflow for the synthesis of **1-Chloro-2,2-difluoropropane**.

Safety Protocols and Environmental Stewardship

Due to its hazardous nature and environmental impact, strict adherence to safety protocols is mandatory when handling **1-Chloro-2,2-difluoropropane**.

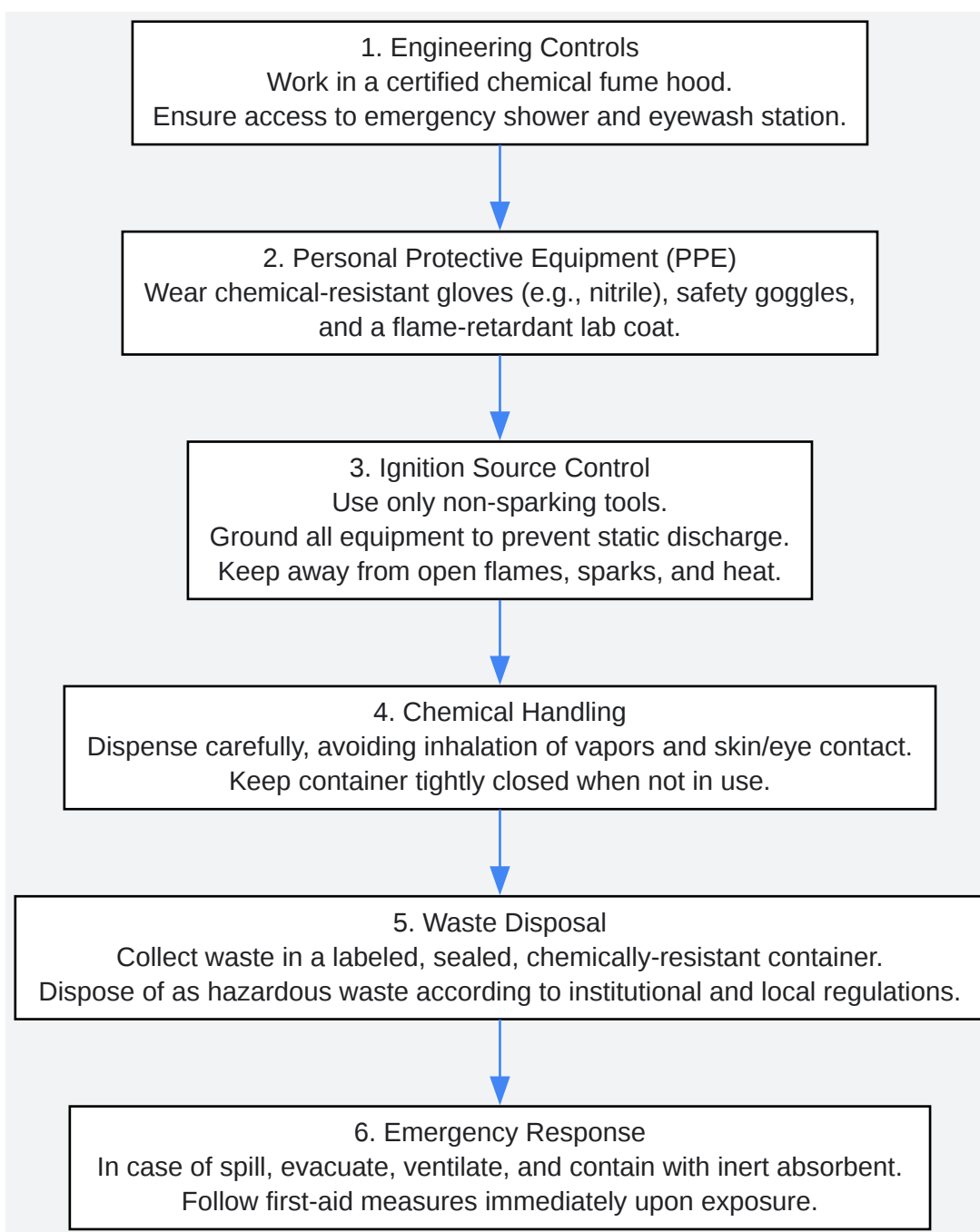
Hazard Identification

- **Flammability:** Highly flammable liquid and vapor.[4][12]
- **Health Hazards:** May cause skin, eye, and respiratory tract irritation.[4]

- Environmental Hazard: Classified as an HCFC, it harms the environment by contributing to the depletion of the ozone layer.[4][5] Its Ozone Depletion Potential (ODP) is 0.019, and it has a Global Atmospheric Lifetime of 3.17 years.[5]

Standard Operating Procedure for Handling

This protocol outlines the minimum requirements for the safe handling of **1-Chloro-2,2-difluoropropane**.



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Caption: Mandatory safety workflow for handling **1-Chloro-2,2-difluoropropane**.

First-Aid Measures

- Inhalation: Immediately move the individual to fresh air. If breathing is difficult, administer oxygen. Seek prompt medical attention.[\[13\]](#)
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[\[13\]](#)
- Eye Contact: Flush eyes with pure water for at least 15 minutes, holding eyelids open. Consult a physician.[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and contact a poison control center or physician immediately.[\[13\]](#)

Storage and Environmental Precautions

Store in a cool, dry, and well-ventilated area, away from ignition sources and direct sunlight.[\[4\]](#)
[\[14\]](#) The container must be kept tightly sealed.[\[4\]](#) Crucially, any discharge into the environment, including drains or waterways, must be strictly avoided.[\[13\]](#)

Conclusion

1-Chloro-2,2-difluoropropane (CAS 420-99-5) is a chemical of significant interest to the synthetic and medicinal chemistry communities. Its unique structure offers a direct route to incorporating the valuable gem-difluoro group into complex molecules. However, its utility is balanced by its hazardous properties and environmental impact as an HCFC. A thorough understanding of its physicochemical properties, combined with rigorous adherence to safety and handling protocols, is essential for its responsible and effective use in research and development.

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